

An In-depth Technical Guide to 1,4-Dimethylpyrazole: Chemical Properties and Structure

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Compound of Interest

Compound Name: 1,4-Dimethylpyrazole

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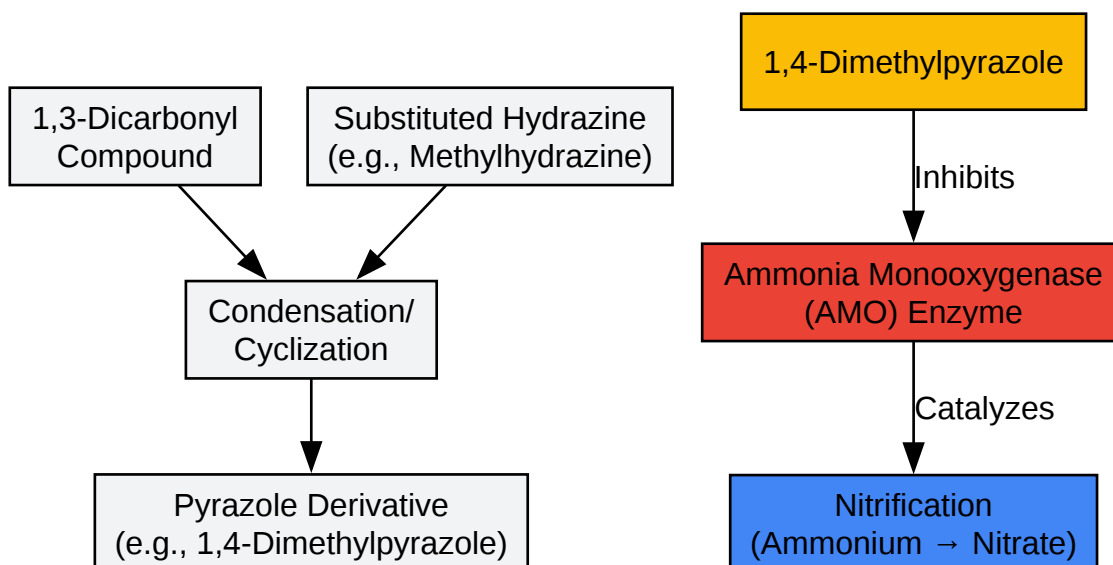
For Researchers, Scientists, and Drug Development Professionals

Abstract

1,4-Dimethylpyrazole (DMP) is a heterocyclic aromatic amine with significant applications in agrochemicals and as a versatile building block in synthetic chemistry, including pharmaceutical research.[1][2] This technical guide provides a comprehensive overview of its chemical and physical properties, structural information, spectral data, and safety and handling guidelines. Detailed experimental protocols for its synthesis and analysis are also presented, alongside visualizations of its structure and relevant chemical pathways to facilitate a deeper understanding for research and development applications.

Chemical Structure and Identification

1,4-Dimethylpyrazole is characterized by a five-membered pyrazole ring containing two adjacent nitrogen atoms, with methyl groups substituted at the 1 and 4 positions.[1] This unique structure is crucial to its chemical reactivity and biological activity.



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References

- 1. 1,4-Dimethylpyrazole|CAS 1072-68-0|RUO [benchchem.com]
- 2. products.basf.com [products.basf.com]
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